

2-Chloropropanal chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Chloropropanal

Cat. No.: B1595544

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An In-depth Technical Guide to 2-Chloropropanal

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Chloropropanal**, a versatile chemical intermediate. It covers its chemical structure, IUPAC nomenclature, physicochemical properties, synthesis protocols, and key applications, with a focus on data presentation and experimental detail.

Chemical Identity and Structure

2-Chloropropanal, also known as α -chloropropionaldehyde, is an organic compound with the chemical formula C_3H_5ClO .^[1] It is a chlorinated aldehyde that serves as a valuable building block in the synthesis of various organic molecules, particularly heterocyclic compounds used in pharmaceuticals and agrochemicals.^[1]

IUPAC Name: **2-chloropropanal**^{[2][3]}

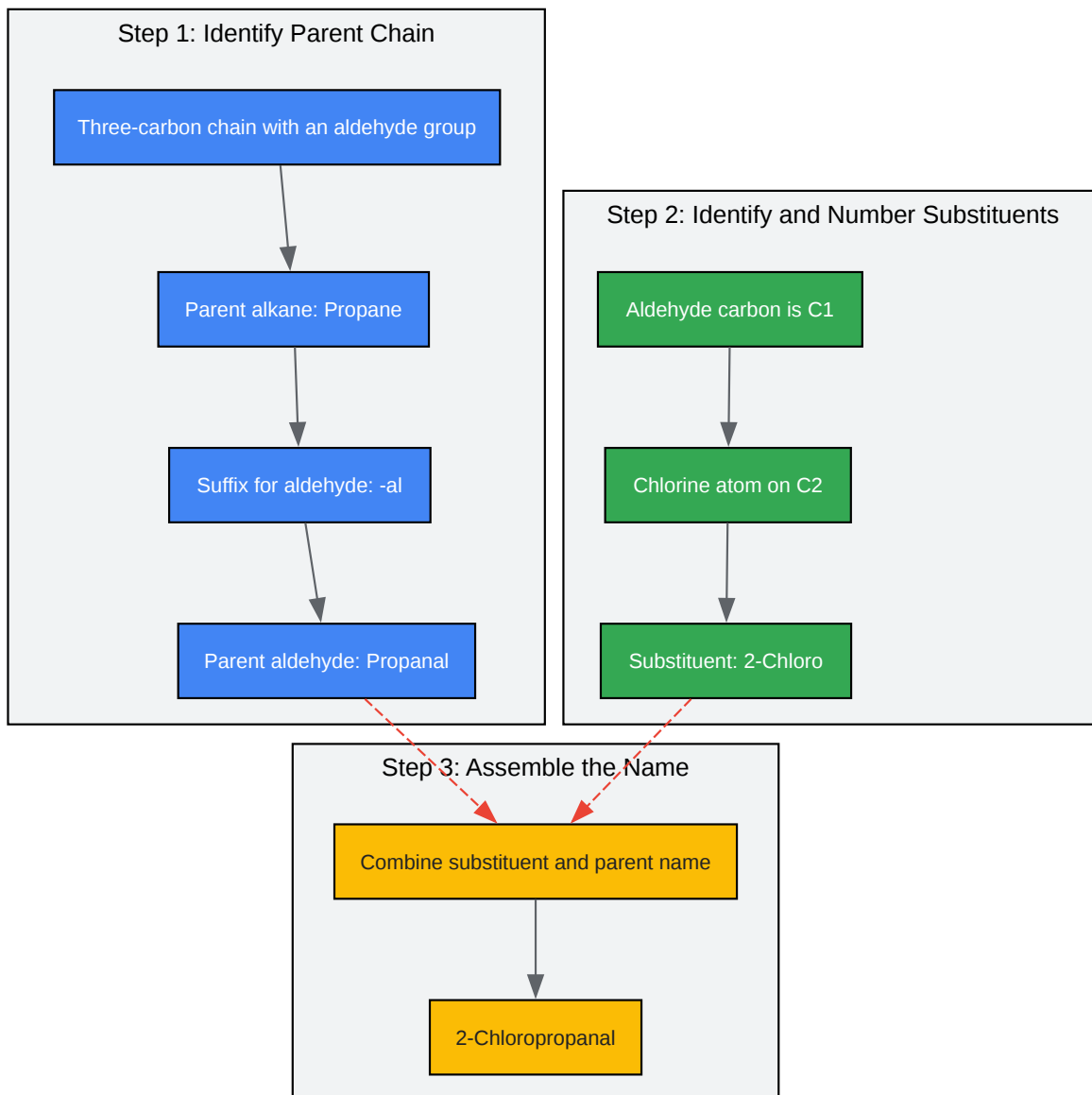
The IUPAC name is determined by identifying the longest carbon chain containing the aldehyde functional group, which is a three-carbon chain (propane). The aldehyde group is at position 1, and the chlorine atom is at position 2.

The structure of **2-Chloropropanal** features a chiral center at the second carbon atom, meaning it can exist as two enantiomers: (2R)-**2-chloropropanal** and (2S)-**2-chloropropanal**.
[\[4\]](#)[\[5\]](#)

Chemical Structure:

- Molecular Formula: C_3H_5ClO [\[2\]](#)
- SMILES: CC(C=O)Cl[\[2\]](#)
- InChI: InChI=1S/C3H5ClO/c1-3(4)2-5/h2-3H,1H3[\[2\]](#)

Logical Diagram for IUPAC Naming of 2-Chloropropanal



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Caption: IUPAC Naming Convention for **2-Chloropropanal**.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2-Chloropropanal**.

Property	Value	Reference
Molecular Weight	92.52 g/mol	[1] [2]
Density	1.061 g/cm ³	[1] [6]
Boiling Point	83.5°C at 760 mmHg	[1] [7]
Flash Point	7°C	[1] [6]
Vapor Pressure	75.1 mmHg at 25°C	[6]
Refractive Index	1.4310 (estimate)	[6]
XLogP3	0.7	[6]
Hydrogen Bond Donor Count	0	[6]
Hydrogen Bond Acceptor Count	1	[6]
Rotatable Bond Count	1	[6]
CAS Number	683-50-1	[1]

Experimental Protocols for Synthesis

Several methods for the synthesis of **2-Chloropropanal** have been reported. The most common approach involves the chlorination of propanal.

This method utilizes a quaternary ammonium salt as a catalyst in a dichloromethane solvent.[\[8\]](#)

Materials:

- Propanal (raw material)
- Chlorine gas (chlorine source)
- Dichloromethane (solvent)

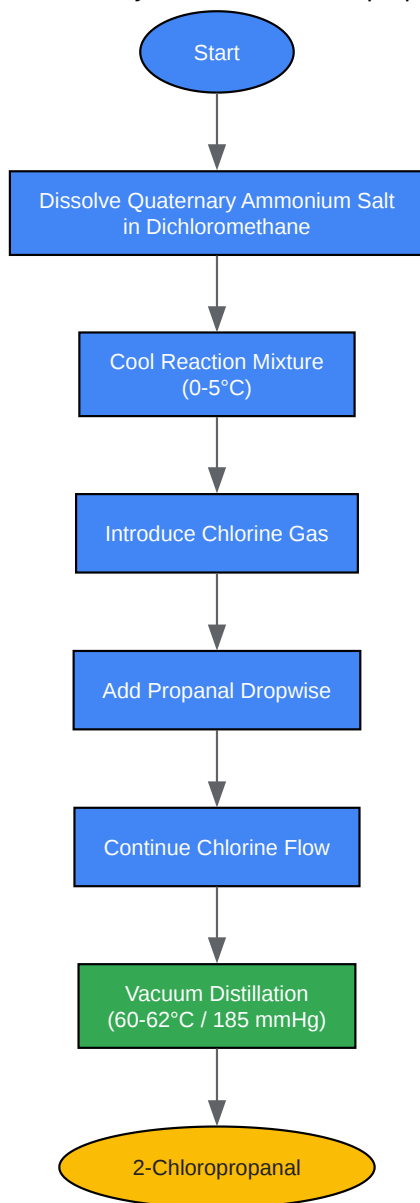
- Quaternary ammonium salt (e.g., tetramethylammonium chloride) (catalyst)

Procedure:

- In a suitable reactor, dissolve the quaternary ammonium salt in dichloromethane.
- Cool the reaction mixture to the desired temperature (e.g., 0-5°C).[8]
- Introduce chlorine gas into the solution.
- Add propanal dropwise to the reaction mixture while maintaining the temperature.
- After the addition of propanal is complete, continue the flow of chlorine gas for a specified period to ensure complete reaction.
- The resulting chlorinated liquid is then subjected to vacuum distillation to purify the **2-Chloropropanal**. A fraction is typically collected at 60-62°C / 185 mmHg.[8][9]

This method is reported to have a high product purity (over 99%) and yield (over 90%).[8]

Workflow for Synthesis of 2-Chloropropanal



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Caption: Synthesis Workflow of **2-Chloropropanal**.

An alternative route involves the addition of hydrogen chloride (HCl) across the carbon-carbon double bond of acrolein (2-propenal).[1]

Materials:

- Acrolein
- Hydrogen chloride (HCl)
- Optional: Catalytic additives such as zinc chloride

Procedure:

- This reaction can be performed in either the gas phase (at approximately 50-60°C to minimize polymerization) or in the liquid phase.^[1]
- Introduce acrolein and hydrogen chloride into the reaction vessel.
- If a catalyst is used, it should be present in the reaction mixture.
- Allow the reaction to proceed, facilitating the electrophilic addition of HCl to the acrolein.
- The resulting **2-Chloropropanal** is then purified from the reaction mixture.

Reactivity and Applications

The chemical reactivity of **2-Chloropropanal** is primarily dictated by its two functional groups: the aldehyde and the chloro group. The aldehyde group is susceptible to nucleophilic addition reactions.^[1]

2-Chloropropanal is a key intermediate in the synthesis of various compounds, including:

- 2-chloro-5-methyl-1,3-thiazole: A crucial intermediate for agrochemicals and pharmaceuticals.^[1]
- Thiazoloquinazolines: Synthesized through the reaction of **2-Chloropropanal** with 2-thioxo-1H-4-quinazolinones.^[1]

Safety Information

2-Chloropropanal is a hazardous chemical and should be handled with appropriate safety precautions.

Hazard Statements:[2]

- H225: Highly flammable liquid and vapor.
- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H331: Toxic if inhaled.
- H335: May cause respiratory irritation.
- H351: Suspected of causing cancer.

It is imperative to consult the Safety Data Sheet (SDS) for detailed handling and safety information before working with this compound.

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References

1. 2-Chloropropanal (CAS 683-50-1)|High-Purity Reference Standard [benchchem.com]
2. 2-Chloropropanal | C₃H₅ClO | CID 135440 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. veeprho.com [veeprho.com]
4. (2R)-2-chloropropanal | C₃H₅ClO | CID 76956407 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. (2S)-2-chloropropanal | C₃H₅ClO | CID 18656098 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. 2-Chloropropanal | lookchem [lookchem.com]

- 7. bocsci.com [bocsci.com]
- 8. CN103351288B - Method for synthesizing 2-chloropropanal by catalysis of quaternary ammonium salt - Google Patents [patents.google.com]
- 9. Method for synthesizing 2-chloropropionaldehyde - Eureka | Patsnap [eureka.patsnap.com]
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